

An In-depth Technical Guide to Immunogenic Cell Death Induction by Oxaliplatin

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Compound of Interest

Compound Name: Oxaliplatin

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the mechanisms, experimental validation, and immunological consequences of immunogenic cell death (ICD) induced by the chemotherapeutic agent **oxaliplatin**. It is intended to serve as a resource for researchers in oncology, immunology, and drug development.

Core Mechanism of Oxaliplatin-Induced Immunogenic Cell Death

Oxaliplatin, a third-generation platinum compound, is a potent inducer of immunogenic cell death, a unique form of regulated cell death that stimulates an adaptive immune response against tumor cells.[1][2][3] Unlike non-immunogenic apoptosis, ICD is characterized by the spatiotemporally defined release of danger-associated molecular patterns (DAMPs).[1][4] The efficacy of **oxaliplatin** in treating certain cancers, such as colorectal cancer, is attributed in part to its ability to trigger this immune-stimulatory cell death pathway.[1][5]

The process begins with **oxaliplatin**-induced DNA damage, which leads to profound cellular stress, particularly within the endoplasmic reticulum (ER).[6][7] This ER stress is a critical

upstream event, activating the protein kinase R-like endoplasmic reticulum kinase (PERK) pathway, which in turn phosphorylates the eukaryotic translation initiation factor 2 alpha (eIF2 α).^[8] This signaling cascade is central to the pre-apoptotic surface exposure of a key DAMP, calreticulin (CRT).^{[1][6][8]} Concurrently, dying cells release other crucial DAMPs, including adenosine triphosphate (ATP) and high-mobility group box 1 (HMGB1) protein.^{[9][10]}

These DAMPs act as powerful signals to the innate immune system. Surface-exposed calreticulin functions as an "eat-me" signal, promoting the phagocytosis of dying tumor cells by dendritic cells (DCs).^{[9][11]} Secreted ATP acts as a "find-me" signal, recruiting DCs to the tumor microenvironment.^{[9][10]} Finally, released HMGB1 engages with Toll-like receptor 4 (TLR4) on DCs, triggering their maturation and enhancing their ability to present tumor antigens to T cells.^{[5][10][12]} This cascade of events culminates in the priming of a robust, tumor-specific cytotoxic T lymphocyte (CTL) response, enabling the immune system to target and eliminate residual cancer cells.^[13]

Signaling Pathway Diagram

The following diagram illustrates the core molecular cascade of **oxaliplatin**-induced ICD.

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